

Personal protective equipment for handling 3-Methoxysulfolane

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Compound of Interest

Compound Name: 3-Methoxysulfolane

Cat. No.: B141373

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Essential Safety and Handling Guide for 3-Methoxysulfolane

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Methoxysulfolane** (CAS 20627-66-1) was not publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally similar sulfolane derivatives and general principles of laboratory safety. It is imperative that users obtain and review the official SDS from their supplier and conduct a thorough, site-specific risk assessment before handling this chemical.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **3-Methoxysulfolane**. Adherence to these procedures is critical for minimizing potential exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary barrier against chemical exposure. The following table summarizes the recommended PPE for handling **3-Methoxysulfolane**.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles, especially when there is a risk of splashing or when handling larger quantities.
Hands	Chemical-Resistant Gloves (Nitrile or Neoprene)	Disposable nitrile gloves are suitable for short-term protection. For prolonged contact or when handling larger quantities, consider double-gloving or using thicker, more robust gloves like neoprene. Always inspect gloves for any signs of degradation or puncture before use and change them frequently.
Body	Laboratory Coat	A flame-retardant lab coat is recommended. Ensure the lab coat is fully buttoned.
Respiratory	Chemical Fume Hood or Ventilated Enclosure	All handling of 3-Methoxysulfolane should be conducted in a certified chemical fume hood or other suitable ventilated enclosure to minimize inhalation of vapors.
Feet	Closed-Toed Shoes	Shoes must fully cover the feet to protect against spills.

Operational Plan: Step-by-Step Handling Procedures

A strict operational protocol is essential for minimizing the risks associated with handling **3-Methoxysulfolane**.

2.1. Preparation

- **Consult the SDS:** Before beginning any work, thoroughly read and understand the Safety Data Sheet provided by the chemical supplier.
- **Designate a Work Area:** All handling of **3-Methoxysulfolane** must be performed in a designated area, such as a chemical fume hood.
- **Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.
- **Spill Kit:** Have a chemical spill kit appropriate for non-flammable, water-soluble liquids readily available.

2.2. Handling the Chemical

- **Don PPE:** Put on all required personal protective equipment as specified in the table above before entering the designated handling area.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing. Do not breathe vapors.
- **Use and Dispensing:** Use only in a well-ventilated area, preferably a chemical fume hood. When transferring, pour slowly and carefully to avoid splashing. Keep containers tightly closed when not in use.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

2.3. In Case of Exposure

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

Proper disposal of **3-Methoxysulfolane** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation and Collection

- **Liquid Waste:** Collect all liquid waste containing **3-Methoxysulfolane** in a separate, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Solid Waste:** Any materials contaminated with **3-Methoxysulfolane** (e.g., pipette tips, gloves, absorbent pads) should be collected in a separate, clearly labeled solid hazardous waste container.
- **Sharps:** Any sharps (needles, razor blades) contaminated with the chemical should be disposed of in a designated sharps container.

3.2. Disposal Procedure

- **Labeling:** All waste containers must be clearly labeled with the full chemical name ("**3-Methoxysulfolane**") and the appropriate hazard symbols.
- **Storage:** Store waste containers in a designated, well-ventilated, and cool secondary containment area away from incompatible materials.

- Pickup: Arrange for waste pickup with your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

Quantitative Data Summary

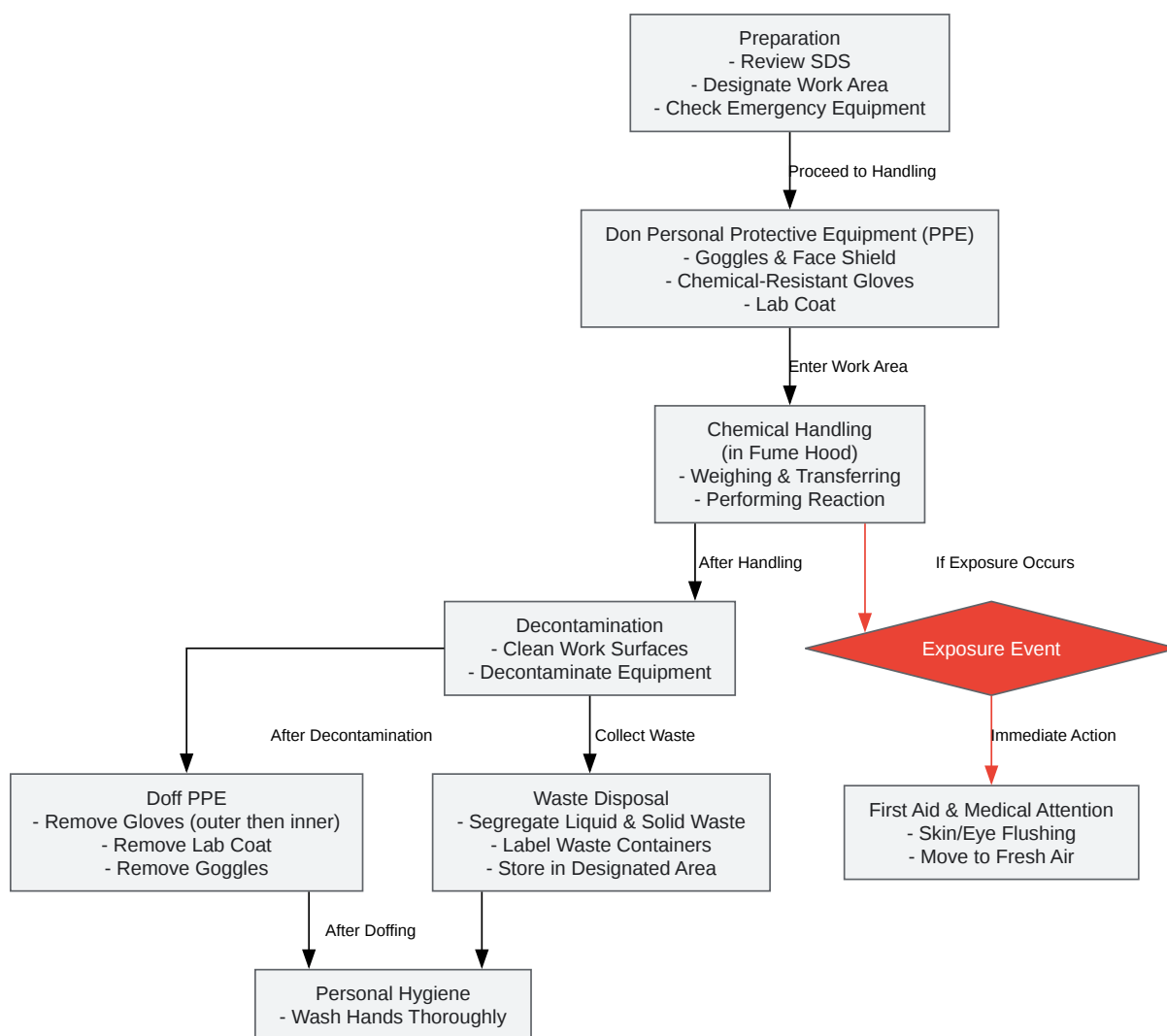
While a comprehensive, verified set of quantitative data from a specific SDS for **3-Methoxysulfolane** is not available, the following table includes predicted and reference values for key physical and chemical properties.

Property	Value	Source
CAS Number	20627-66-1	ECHEMI
Molecular Formula	C ₅ H ₁₀ O ₃ S	ECHEMI
Molecular Weight	150.196 g/mol	ECHEMI
Boiling Point	115 °C (at 0.1 Torr)	ChemicalBook[1]
Density	1.25 ± 0.1 g/cm ³ (Predicted)	ChemicalBook[1]
Solubility	Chloroform, Methanol	ChemicalBook[1]

Occupational Exposure Limits (OELs) such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for **3-Methoxysulfolane** have not been established. In the absence of specific OELs, exposure should be minimized to the lowest achievable level.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Methoxysulfolane**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **3-Methoxysulfolane**.

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References

- 1. 3-Methoxytetrahydrothiophene 1,1-Dioxide | 20627-66-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](https://www.tcichemicals.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com